

Application Notes and Protocols for the Recrystallization of 3-Ethoxyphenol

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Compound of Interest

Compound Name: **3-Ethoxyphenol**

Cat. No.: **B1664596**

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This document provides a detailed guide for the purification of **3-Ethoxyphenol** via recrystallization. The protocols outlined below are designed to ensure a high-purity final product, suitable for a range of research and development applications.

Introduction

Recrystallization is a fundamental technique for the purification of solid organic compounds. The principle relies on the differential solubility of the target compound and its impurities in a selected solvent or solvent system at varying temperatures. For **3-Ethoxyphenol**, a compound soluble in various organic solvents and insoluble in water, selecting an appropriate solvent system is crucial for effective purification.^{[1][2]} This guide details a robust protocol for the recrystallization of **3-Ethoxyphenol**, leveraging a mixed-solvent system of ethanol and water.

Data Presentation

The following table summarizes the key physical and chemical properties of **3-Ethoxyphenol**, which are critical for understanding its behavior during the recrystallization process.

Property	Value	Source
Molecular Formula	C8H10O2	[1]
Molecular Weight	138.16 g/mol	[1]
Appearance	Clear brown liquid	[1] [2]
Melting Point	28-31 °C	[1]
Boiling Point	131 °C	[1]
Water Solubility	Insoluble	[1] [2]
Organic Solvent Solubility	Soluble in ethanol and ether	[2]

Experimental Protocols

This section provides a detailed, step-by-step methodology for the recrystallization of **3-Ethoxyphenol**. The procedure is based on established recrystallization techniques for phenolic compounds and adapted for the specific properties of **3-Ethoxyphenol**.

Materials and Equipment

- Crude **3-Ethoxyphenol**
- Ethanol (95% or absolute)
- Deionized Water
- Erlenmeyer flasks (appropriate sizes)
- Hot plate with magnetic stirring capability
- Magnetic stir bar
- Buchner funnel and filter flask
- Filter paper
- Ice bath

- Spatula
- Glass stirring rod
- Graduated cylinders

Protocol: Mixed-Solvent Recrystallization of 3-Ethoxyphenol

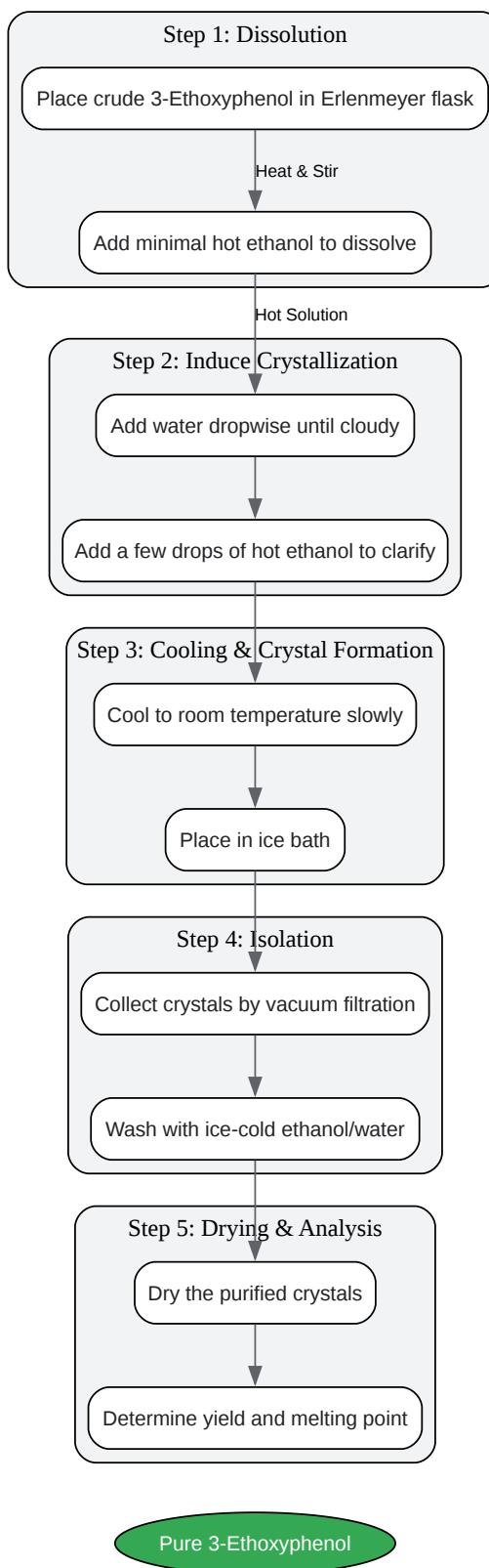
This protocol utilizes a mixed-solvent system of ethanol and water. Ethanol is the "good" solvent in which **3-Ethoxyphenol** is readily soluble, while water acts as the "poor" solvent or "anti-solvent" to induce crystallization.

- Dissolution:
 - Place the crude **3-Ethoxyphenol** (e.g., 5.0 g) into an appropriately sized Erlenmeyer flask equipped with a magnetic stir bar.
 - Add a minimal amount of ethanol (e.g., 10-15 mL) to the flask.
 - Gently heat the mixture on a hot plate with continuous stirring.
 - Continue to add small portions of ethanol until the **3-Ethoxyphenol** is completely dissolved at a near-boiling temperature. Avoid adding a large excess of solvent to ensure a good recovery yield.
- Induction of Crystallization:
 - Once the solid is fully dissolved, slowly add deionized water dropwise to the hot solution while stirring vigorously.
 - Continue adding water until the solution becomes faintly and persistently cloudy (turbid). This indicates that the solution is saturated.
 - To ensure the impurities remain dissolved, add a few drops of hot ethanol back into the solution until the cloudiness just disappears.
- Cooling and Crystal Formation:

- Remove the flask from the hot plate and allow it to cool slowly to room temperature on a heat-resistant surface. Slow cooling is essential for the formation of large, pure crystals.
- Once the flask has reached room temperature, place it in an ice bath for at least 30 minutes to maximize the precipitation of the purified **3-Ethoxyphenol**.
- Isolation of Crystals:
 - Set up a Buchner funnel with a piece of filter paper that fits snugly and wet the paper with a small amount of the cold ethanol/water filtrate.
 - Collect the crystals by vacuum filtration.
 - Wash the collected crystals with a small amount of ice-cold ethanol/water mixture to remove any adhering impurities.
- Drying:
 - Leave the crystals in the Buchner funnel with the vacuum on for a period to air-dry them as much as possible.
 - Transfer the crystals to a watch glass or drying dish and allow them to dry completely in a desiccator or a vacuum oven at a low temperature.
- Purity and Yield Assessment:
 - Once dry, weigh the purified **3-Ethoxyphenol** to calculate the percent recovery.
 - Determine the melting point of the recrystallized product. A sharp melting point close to the literature value (28-31 °C) is indicative of high purity.

Mandatory Visualization

The following diagram illustrates the logical workflow of the recrystallization process for **3-Ethoxyphenol**.

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Caption: Workflow for the recrystallization of **3-Ethoxyphenol**.

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References

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